

Preparation of Stock Solutions for "Antifungal Agent 77" for Research Applications

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Compound of Interest

Compound Name: Antifungal agent 77

Cat. No.: B12372746

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Introduction

"**Antifungal agent 77**," also identified as Compound 13h, is a novel benzamide derivative with demonstrated antifungal properties.^[1] This compound, with the CAS number 2863678-89-9 and a molecular weight of 391.4 g/mol, has shown efficacy against various fungal pathogens. ^[1] Proper preparation of stock solutions is critical for accurate and reproducible experimental results in downstream applications such as in vitro susceptibility testing, mechanism of action studies, and high-throughput screening. This document provides detailed protocols for the preparation, storage, and handling of stock solutions of "**Antifungal agent 77**."

Quantitative Data Summary

For consistent and accurate preparation of "**Antifungal agent 77**" stock solutions, refer to the following table for key quantitative information.

Parameter	Value	Source
Compound Name	Antifungal agent 77 (Compound 13h)	[1]
CAS Number	2863678-89-9	[1]
Molecular Formula	C ₂₁ H ₁₈ FN ₅ O ₂	[1]
Molecular Weight	391.4 g/mol	[1]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	Inferred from common practice for similar compounds
Recommended Stock Concentration	10 mM - 50 mM	General laboratory practice
Storage of Powder	-20°C for up to 3 years	General laboratory practice
Storage of Stock Solution	-20°C for up to 3 months; -80°C for up to 6-12 months	General laboratory practice

Experimental Protocols

Materials

- "Antifungal agent 77" powder
- Dimethyl sulfoxide (DMSO), anhydrous, ≥99.7%
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filter-barrier pipette tips
- Personal Protective Equipment (PPE): laboratory coat, safety glasses, and chemical-resistant gloves

Protocol for Preparation of a 10 mM DMSO Stock Solution

- Pre-weighing Preparation: Before opening the vial of "**Antifungal agent 77**," centrifuge it briefly to ensure all the powder is at the bottom.
- Weighing the Compound: Carefully weigh out the desired amount of "**Antifungal agent 77**" powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.914 mg of the compound.
 - Calculation:
 - Desired Molarity (M) = 10 mM = 0.01 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Molecular Weight (MW) = 391.4 g/mol
 - Mass (g) = $M \times V \times MW = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 391.4 \text{ g/mol} = 0.003914 \text{ g} = 3.914 \text{ mg}$
- Dissolving the Compound: Add the weighed "**Antifungal agent 77**" to a sterile microcentrifuge tube. Add the appropriate volume of anhydrous DMSO to the tube. For the example above, add 1 mL of DMSO.
- Ensuring Complete Dissolution: Tightly cap the tube and vortex thoroughly until the compound is completely dissolved. If necessary, gentle warming in a 37°C water bath or brief sonication can aid in dissolution. Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles. Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 12 months).

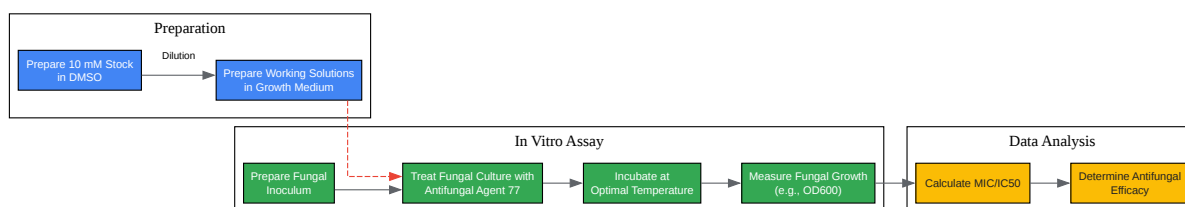
Protocol for Preparation of Working Solutions

Working solutions should be prepared fresh for each experiment by diluting the stock solution in the appropriate cell culture medium or buffer.

- Thawing the Stock Solution: Remove an aliquot of the "**Antifungal agent 77**" stock solution from the freezer and allow it to thaw completely at room temperature.
- Serial Dilution: It is recommended to perform serial dilutions of the DMSO stock solution in DMSO first, before the final dilution into the aqueous experimental medium. This helps to prevent precipitation of the compound.
- Final Dilution: Add the desired volume of the diluted stock solution to your experimental medium to achieve the final working concentration. The final concentration of DMSO in the experimental medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cellular toxicity. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Signaling Pathways and Experimental Workflows

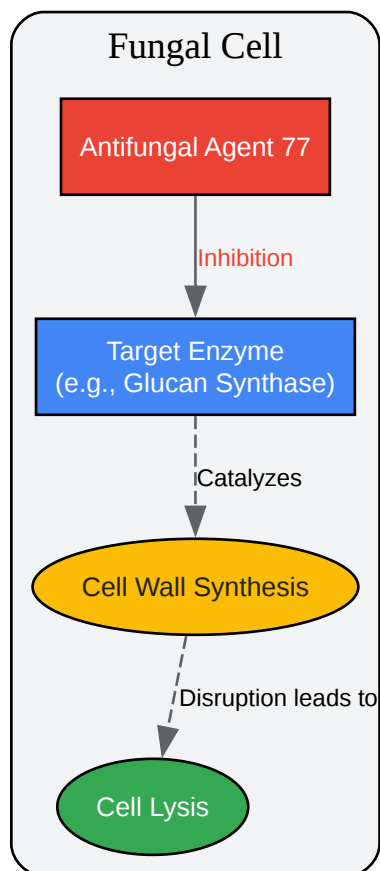
The following diagram illustrates a general experimental workflow for evaluating the in vitro antifungal activity of "**Antifungal agent 77**."



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Caption: Workflow for determining the in vitro antifungal activity of "**Antifungal agent 77**".

The following diagram illustrates a hypothetical signaling pathway that could be investigated for the mechanism of action of a novel antifungal agent.



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Caption: Hypothetical mechanism of action for "**Antifungal agent 77**".

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References

- 1. Antifungal agent 77 | 杀真菌剂 | MCE [medchemexpress.cn]

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